

Diphyl chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphyl*

Cat. No.: *B1211912*

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An In-depth Technical Guide to **Diphyl** for Researchers and Scientists

Diphyl is the trade name for a eutectic mixture primarily composed of diphenyl ether (also known as diphenyl oxide) and biphenyl.[1][2][3] It is widely recognized for its exceptional thermal stability, making it a valuable asset in various industrial and research applications, particularly as a high-temperature heat transfer fluid.[1][2] This guide provides a comprehensive overview of its chemical structure, properties, relevant experimental protocols, and safety considerations tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and CAS Number

Diphyl is not a single chemical entity but a mixture. The specific composition is approximately 73.5% diphenyl ether and 26.5% biphenyl by weight.[3][4]

- **Diphyl** (Mixture) CAS Number: 8004-13-5[1][5]
- Diphenyl Ether Component CAS Number: 101-84-8[2]
- Biphenyl Component CAS Number: 92-52-4[2]

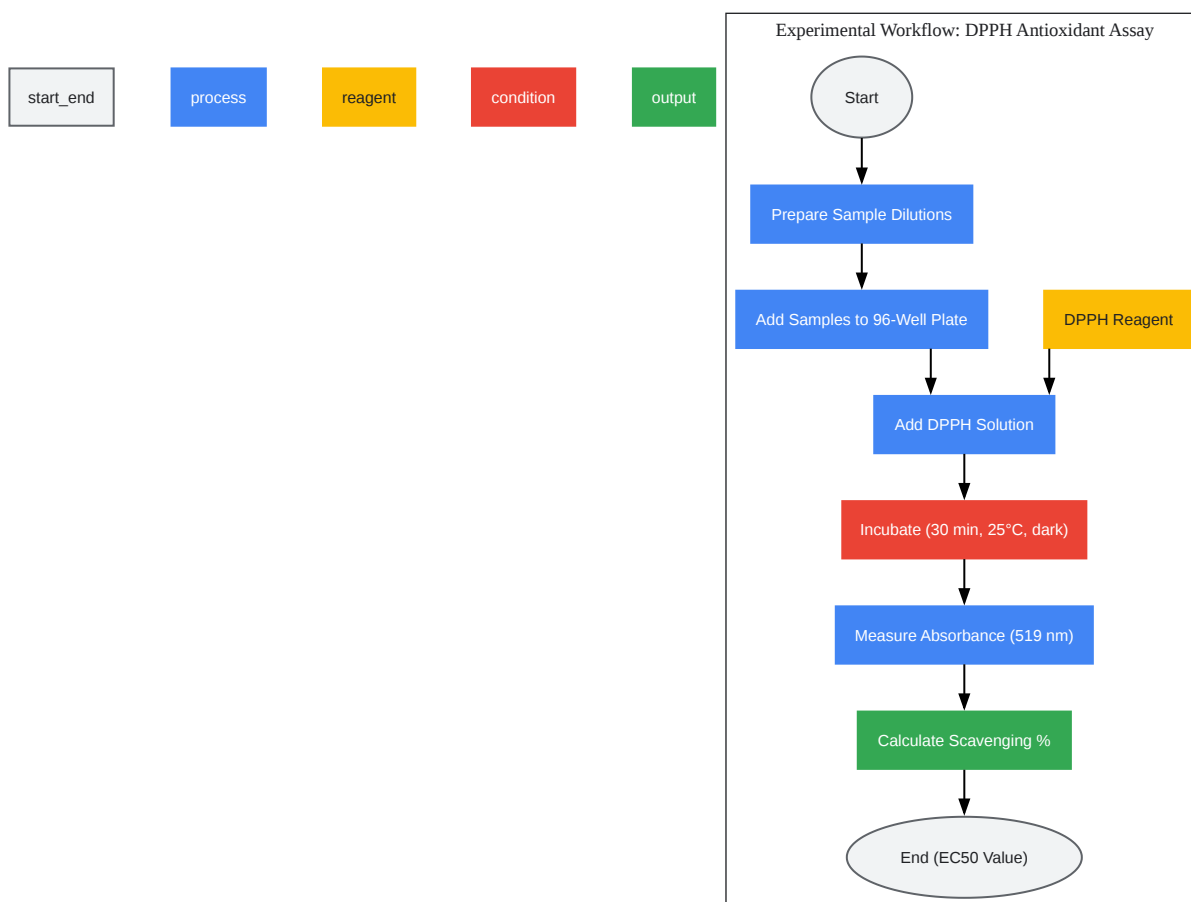
The individual structures of the components are as follows:

Diphenyl Ether (Phenoxybenzene)

Empirical Formula: $C_{12}H_{10}O$ [2]

Biphenyl

Caption: Workflow for the synthesis of a diphenyl ether derivative.



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Caption: Workflow for the DPPH radical scavenging assay.

Safety and Handling

Diphyl is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects. [6][7] Researchers and laboratory personnel must adhere to strict safety protocols when handling this chemical.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. Work should be conducted in a well-ventilated area or under a chemical fume hood. [7][8]* Handling: Avoid inhalation, ingestion, and contact with skin and eyes. [7] Do not eat, drink, or smoke in areas where the material is handled. [6] Wash hands thoroughly after handling. [6]* Storage: Keep in the original, tightly closed container in a dry and well-ventilated place. [2][8]* First Aid:
 - If Swallowed: Call a poison center or doctor. Rinse mouth. [6] * Skin Contact: Immediately flush skin with soap and plenty of water. Remove contaminated clothing. [7] * Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [7] * Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local and national regulations. Avoid release to the environment.

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- To cite this document: BenchChem. [Diphyl chemical structure and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211912#diphyl-chemical-structure-and-cas-number]

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